

# Physicochemical properties of Ethyl N-Boc-2-thiomorpholinecarboxylate

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## Compound of Interest

Compound Name: *Ethyl N-Boc-2-thiomorpholinecarboxylate*

Cat. No.: *B578103*

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An In-depth Technical Guide to **Ethyl N-Boc-2-thiomorpholinecarboxylate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, potential synthetic and analytical methodologies, and the broader biological context of **Ethyl N-Boc-2-thiomorpholinecarboxylate**. This molecule is a heterocyclic organic compound featuring a thiomorpholine core, which is of significant interest in medicinal chemistry.

## Physicochemical Properties

**Ethyl N-Boc-2-thiomorpholinecarboxylate** is a derivative of thiomorpholine, characterized by the presence of a tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom and an ethyl ester at the 2-position of the ring. While specific experimental data for some properties are not widely published, a summary of its known and predicted characteristics is presented below.

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>21</sub> NO <sub>4</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	275.37 g/mol	<a href="#">[3]</a>
Monoisotopic Mass	275.11914 Da	<a href="#">[1]</a>
CAS Number	1346597-50-9	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Not specified in literature; likely a solid at room temperature.	
Melting Point	No experimental data available. A related compound, 2-(Boc-amino)ethyl bromide, has a melting point of 30-32 °C. <a href="#">[5]</a>	
Boiling Point	No experimental data available. A structurally related piperidine analog, Ethyl N-Boc-piperidine-4-carboxylate, has a boiling point of 120-135 °C at 0.5 mmHg. <a href="#">[6]</a>	
Solubility	No experimental data available.	
Predicted XlogP	1.9	<a href="#">[1]</a>
Purity	Commercially available with purities of 95% to 99%. <a href="#">[2]</a> <a href="#">[3]</a>	
Storage Conditions	Recommended storage in a cool drum or at 2-8°C. <a href="#">[2]</a> <a href="#">[7]</a>	
Synonyms	Ethyl N-tert-butoxycarbonyl-2-thiomorpholinecarboxylate, 4-tert-Butyl 2-ethyl thiomorpholine-2,4-dicarboxylate, O4-tert-butyl	

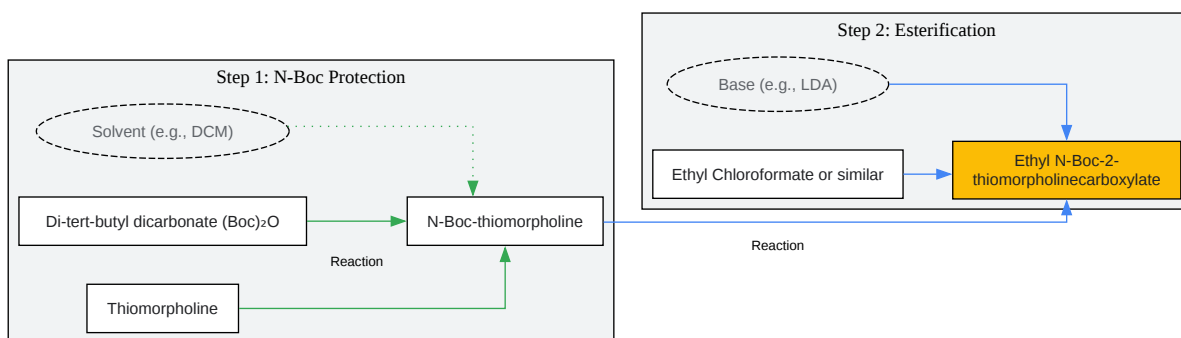
O2-ethyl thiomorpholine-2,4-dicarboxylate.[8]

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Ethyl N-Boc-2-thiomorpholinecarboxylate** are not explicitly detailed in peer-reviewed literature. However, based on standard organic chemistry principles and procedures for related molecules, plausible methodologies can be outlined.

## Proposed Synthetic Workflow

The synthesis of **Ethyl N-Boc-2-thiomorpholinecarboxylate** would likely involve the protection of the thiomorpholine nitrogen with a Boc group, followed by esterification. A possible synthetic route is depicted below. The Boc protection of secondary amines is a standard procedure, often utilizing di-tert-butyl dicarbonate ( $\text{Boc}_2\text{O}$ ).

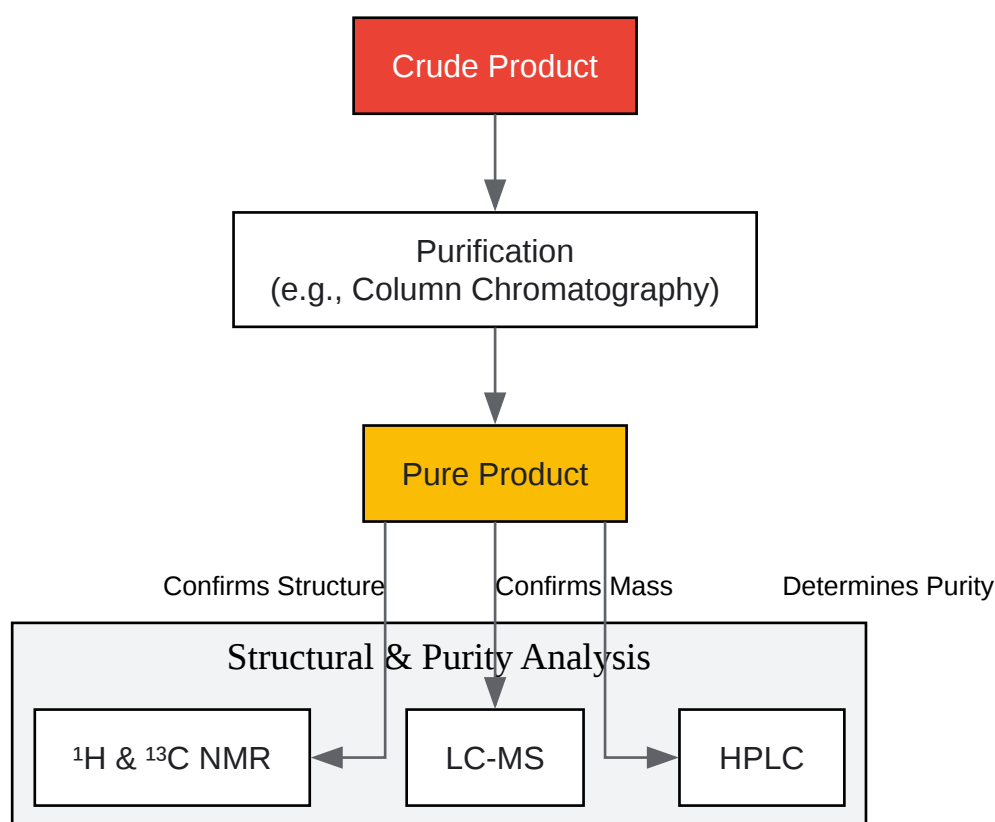


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Caption: Proposed two-step synthesis of **Ethyl N-Boc-2-thiomorpholinecarboxylate**.

## Analytical Characterization Workflow

Characterization of the final product would rely on standard analytical techniques to confirm its identity and purity. Commercial suppliers indicate the availability of data from the following methods.<sup>[9][10]</sup>



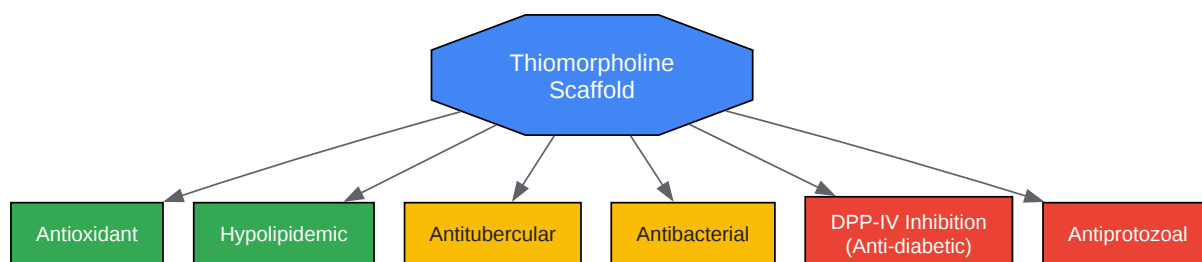
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Caption: General workflow for the purification and analysis of the target compound.

## Biological Activity and Potential Applications

There is currently no specific published research detailing the biological activity or signaling pathway involvement of **Ethyl N-Boc-2-thiomorpholinecarboxylate** itself. However, the thiomorpholine scaffold is recognized as a "privileged structure" in medicinal chemistry, appearing in a wide range of biologically active compounds.<sup>[11][12]</sup> This suggests that **Ethyl N-Boc-2-thiomorpholinecarboxylate** is a valuable building block for the synthesis of novel therapeutic agents.

Derivatives of thiomorpholine have been investigated for a variety of biological activities, as illustrated below.



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Caption: Diverse biological activities reported for thiomorpholine-containing compounds.

Studies have shown that certain thiomorpholine derivatives exhibit antioxidant and hypocholesterolemic properties.[13] Additionally, various analogs have been synthesized and evaluated for their potential as antibacterial, antitubercular, antiprotozoal, and antimalarial agents, as well as for the treatment of type 2 diabetes through the inhibition of dipeptidyl peptidase IV (DPP-IV).[11][12] Given this wide range of activities, **Ethyl N-Boc-2-thiomorpholinecarboxylate** serves as a key intermediate for researchers and drug development professionals aiming to explore the therapeutic potential of this chemical class.

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